A Comprehensive Spectroscopic Guide to Isopropyl Glycinate for the Modern Researcher

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Compound of Interest

Compound Name:	*Propan-2-yl 2-aminoacetate*
CAS No.:	*13048-66-3*
Cat. No.:	*B180554*

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This technical guide provides an in-depth analysis of the spectroscopic properties of isopropyl glycinate, a key intermediate in pharmaceutical and biochemical research. Designed for researchers, scientists, and drug development professionals, this document offers a detailed examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data integral to the characterization of this compound. Our focus is on the practical application of these techniques, providing not only reference data but also the causality behind experimental choices and self-validating protocols.

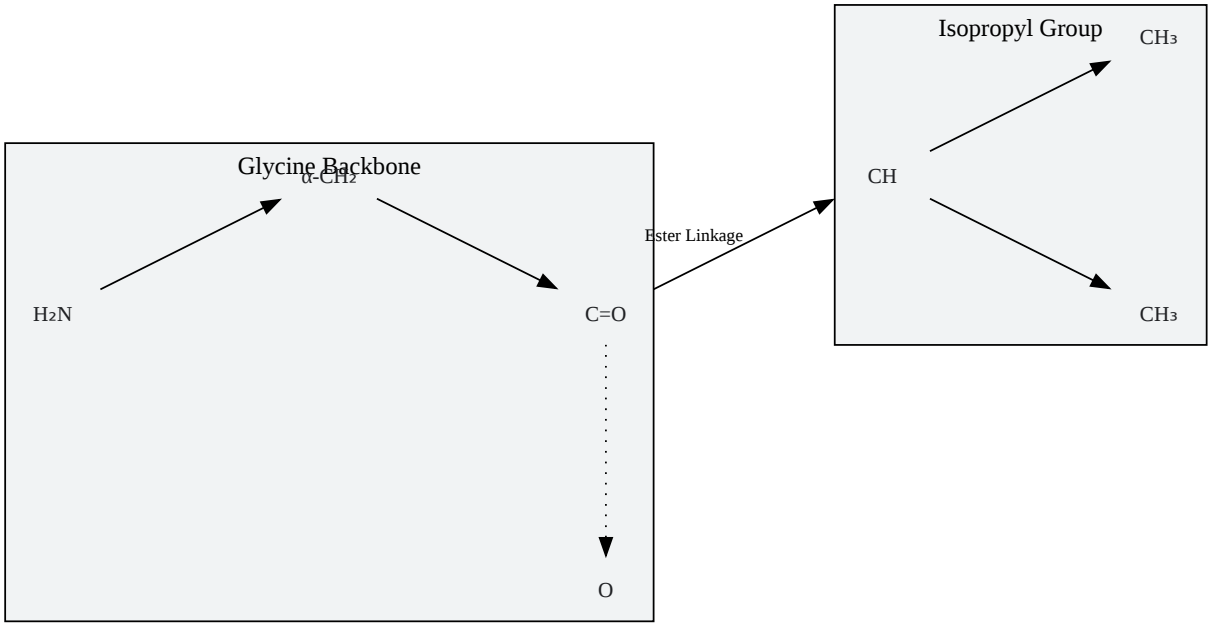
Introduction: The Significance of Isopropyl Glycinate

Isopropyl glycinate, the isopropyl ester of the amino acid glycine, serves as a versatile building block in organic synthesis. Its utility in the preparation of peptides and other bioactive molecules necessitates a thorough understanding of its structural and electronic characteristics. Spectroscopic analysis provides the foundational data for confirming the identity, purity, and structure of isopropyl glycinate, ensuring the integrity of subsequent research and development. This guide will navigate the nuances of ^{1}H NMR, ^{13}C NMR, IR, and MS as they apply to this specific molecule.

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Molecular Structure and Spectroscopic Correlation

To fully appreciate the spectroscopic data, a clear understanding of the isopropyl glycinate structure is essential. The molecule consists of a central glycine backbone, an amino group (-NH_2), an alpha-carbon (α-CH_2), and a carbonyl group (C=O), which is esterified with an isopropyl group (-$OCH(CH_3)_2$). The interplay of these functional groups dictates the unique spectroscopic fingerprint of the molecule.



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Caption: Molecular structure of isopropyl glycinate.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For isopropyl glycinate, both ^{1}H and ^{13}C NMR provide unambiguous evidence for its structure.

^{1}H NMR Spectroscopy: Unraveling the Proton Environment

The ^{1}H NMR spectrum of isopropyl glycinate is characterized by distinct signals for each proton environment. The chemical shifts are influenced by the electronegativity of adjacent atoms and the overall electronic structure.

Predicted ^{1}H NMR Spectral Data (in $CDCl_3$, 400 MHz)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~5.00	Septet	1H	-CH- (isopropyl)	This proton is deshielded by the adjacent oxygen atom and is split by the six equivalent methyl protons.
~3.40	Singlet	2H	α-CH_2	These protons are adjacent to the electron-withdrawing carbonyl group and the amino group. The signal is a singlet as there are no adjacent protons to couple with.
~1.50	Singlet (broad)	2H	-NH_2	The chemical shift of amine protons can vary and they often appear as a broad singlet due to quadrupole broadening and exchange.
~1.25	Doublet	6H	-$CH(CH_3)_2$	These six protons are equivalent and are split by the single methine

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	proton, resulting in a doublet.

Causality in ^{1}H NMR: The downfield shift of the isopropyl methine proton (~5.00 ppm) is a direct consequence of the deshielding effect of the electronegative oxygen atom of the ester group. The α-protons of the glycine moiety appear as a singlet, a key identifying feature, as they lack adjacent protons for coupling.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon environments in the molecule.

Predicted ^{13}C NMR Spectral Data (in $CDCl_3$, 100 MHz)

Chemical Shift (δ, ppm)	Assignment	Rationale
~173	C=O (ester carbonyl)	The carbonyl carbon is significantly deshielded due to the double bond to an electronegative oxygen atom.
~69	-CH- (isopropyl)	This carbon is bonded to the electronegative oxygen of the ester, causing a downfield shift.
~43	α-CH_2	The α-carbon is adjacent to both the carbonyl group and the amino group.
~22	-$CH(CH_3)_2$	The two equivalent methyl carbons of the isopropyl group are in a typical aliphatic region.

Expert Insight: The chemical shift of the carbonyl carbon is highly diagnostic for the ester functional group. The presence of four distinct signals in the ^{13}C NMR spectrum is consistent with the four unique carbon environments in isopropyl glycinate.

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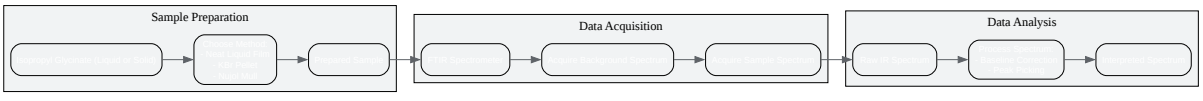
Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibration	Functional Group
3380-3300	Medium, Broad	N-H Stretch	Primary Amine ($-NH_2$)
2980-2850	Medium-Strong	C-H Stretch	Aliphatic (sp^3 C-H)
1750-1735	Strong, Sharp	C=O Stretch	Ester Carbonyl
1250-1000	Strong	C-O Stretch	Ester
1600-1500	Medium	N-H Bend	Primary Amine ($-NH_2$)

Interpretation: The most prominent feature in the IR spectrum of isopropyl glycinate is the strong, sharp absorption band in the region of 1750-1735 cm^{-1}, which is characteristic of the C=O stretching vibration of the ester carbonyl group.[1][2] The presence of a primary amine is confirmed by the N-H stretching vibrations, which typically appear as a medium-intensity, broad band around 3380-3300 cm^{-1}.[3] The C-O stretching of the ester group is also a significant feature, appearing as a strong band in the 1250-1000 cm^{-1} region.[2]



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Caption: Experimental workflow for IR spectroscopy.

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Part 3: Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and the fragmentation pattern of a compound, which can be used for structural elucidation.

Expected Mass Spectrum Data (Electron Ionization - EI)

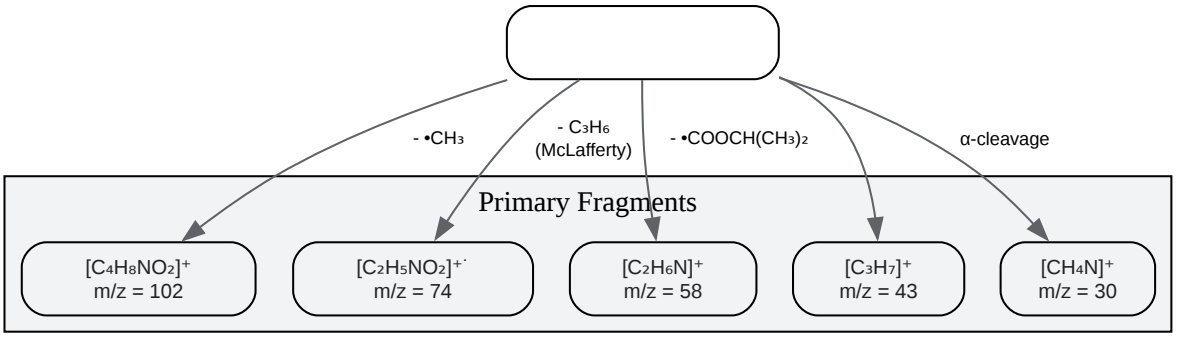
The molecular formula of isopropyl glycinate is $C_5H_{11}NO_2$. Its molecular weight is 117.15 g/mol .

m/z	Proposed Fragment Ion	Formula	Rationale
117	$[M]^+$	$[C_5H_{11}NO_2]^+$	Molecular Ion
102	$[M - CH_3]^+$	$[C_4H_8NO_2]^+$	Loss of a methyl radical from the isopropyl group.
74	$[H_2N-CH_2-C(O)OH]^+$	$[C_2H_5NO_2]^+$	McLafferty rearrangement, loss of propene.
58	$[M - COOCH(CH_3)_2]^+$	$[C_2H_6N]^+$	Loss of the isopropoxycarbonyl radical.
43	$[CH(CH_3)_2]^+$	$[C_3H_7]^+$	Isopropyl cation.[4]
30	$[CH_2NH_2]^+$	$[CH_4N]^+$	Alpha-cleavage, characteristic of primary amines.

Fragmentation Pathways: In EI-MS, the molecular ion of isopropyl glycinate is expected to undergo several characteristic fragmentation pathways. Alpha-cleavage adjacent to the nitrogen atom is a common fragmentation for amines, leading to the formation of the m/z 30 ion. The loss of the isopropoxycarbonyl radical results in the ion at m/z 58. A significant peak at m/z 43 is expected due to the stable isopropyl cation.[4] The McLafferty rearrangement is also

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a plausible pathway for esters, which would involve the transfer of a gamma-hydrogen and the elimination of a neutral alkene (propene), resulting in an ion at m/z 74.[5]



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Caption: Proposed MS fragmentation of isopropyl glycinate.

Part 4: Experimental Protocols

The following protocols are designed to be self-validating, with built-in checks to ensure data quality and reproducibility.

NMR Spectroscopy Protocol

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of isopropyl glycinate.
  - Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in a clean, dry NMR tube. The choice of solvent is critical; $CDCl_3$ is a good starting point for many organic molecules.[6]
  - Add a small amount of an internal standard (e.g., tetramethylsilane, TMS) for chemical shift referencing (0.00 ppm).
- Instrument Setup:

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- Insert the sample into the NMR spectrometer.
- Lock the spectrometer on the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp, symmetrical lock signal.

- ^{1}H NMR Acquisition:
  - Acquire a single-scan ^{1}H NMR spectrum to check for signal intensity and potential saturation.
  - Set the appropriate spectral width, acquisition time, and relaxation delay. For quantitative results, a longer relaxation delay (e.g., 5 times the longest T_1) is crucial.
  - Acquire the final spectrum with an appropriate number of scans to achieve a good signal-to-noise ratio (typically 8-16 scans).
- ^{13}C NMR Acquisition:
  - Switch the spectrometer to the ^{13}C nucleus frequency.
  - Use a standard proton-decoupled pulse sequence.
  - Acquire the spectrum with a sufficient number of scans for adequate signal-to-noise (this can range from hundreds to thousands of scans depending on the sample concentration).
- Data Processing:
  - Apply Fourier transformation to the raw data (FID).
  - Phase the spectra to obtain pure absorption signals.
  - Perform baseline correction.
  - Integrate the signals in the ^{1}H NMR spectrum.
  - Reference the spectra to the internal standard (TMS at 0.00 ppm).

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IR Spectroscopy Protocol

- Sample Preparation (Neat Liquid):
  - Place a small drop of liquid isopropyl glycinate onto a clean, dry salt plate (e.g., KBr or NaCl).
  - Carefully place a second salt plate on top to create a thin, uniform film.
- Data Acquisition:
  - Obtain a background spectrum of the empty sample compartment to account for atmospheric CO_2 and H_2O.
  - Place the sample assembly into the spectrometer's sample holder.
  - Acquire the sample spectrum over the desired range (typically 4000-400 cm^{-1}) with a resolution of 4 cm^{-1}.
- Data Processing:
  - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
  - Label the significant peaks.

Mass Spectrometry (GC-MS) Protocol

- Sample Preparation:
  - Prepare a dilute solution of isopropyl glycinate in a volatile organic solvent (e.g., methanol or dichloromethane). A typical concentration is in the range of 10-100 µg/mL.
- GC-MS System Setup:
  - Install an appropriate GC column (e.g., a non-polar or medium-polarity column).
  - Set the GC oven temperature program. A typical program might start at a low temperature (e.g., 50 °C), ramp to a high temperature (e.g., 250 °C), and hold for a few minutes.

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- Set the injector temperature and transfer line temperature.
- Set the mass spectrometer to scan over a relevant m/z range (e.g., 20-200 amu).

- Data Acquisition:
  - Inject a small volume (e.g., 1 µL) of the sample solution into the GC.
  - The GC will separate the components of the sample, and the eluting compounds will be introduced into the mass spectrometer for ionization and analysis.
- Data Analysis:
  - Analyze the total ion chromatogram (TIC) to identify the peak corresponding to isopropyl glycinate.
  - Extract the mass spectrum for that peak.
  - Identify the molecular ion and major fragment ions.
  - Compare the fragmentation pattern to the expected pattern for isopropyl glycinate.

Conclusion

The spectroscopic data presented in this guide provide a robust framework for the identification and characterization of isopropyl glycinate. The predicted ^{1}H and ^{13}C NMR, IR, and MS data, in conjunction with the detailed experimental protocols, offer a comprehensive resource for researchers. By understanding the principles behind the spectroscopic techniques and the specific structural features of isopropyl glycinate that give rise to its unique spectral fingerprint, scientists can confidently verify the integrity of their materials and advance their research with a high degree of certainty.

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